

Unveiling Trimethylsilyl 2-hydroxybenzoate: A Technical Overview

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Compound of Interest

Compound Name: Trimethylsilyl 2-hydroxybenzoate

Cat. No.: B3272499

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For the attention of researchers, scientists, and professionals in drug development, this document serves as a comprehensive technical guide on **Trimethylsilyl 2-hydroxybenzoate**, a silylated derivative of salicylic acid. This guide details its chemical identity, properties, and relevant technical information.

Core Chemical Data

Trimethylsilyl 2-hydroxybenzoate, in its fully derivatized form where both the hydroxyl and carboxylic acid groups are silylated, is chemically known as trimethylsilyl 2-(trimethylsilyloxy)benzoate. This derivatization is a common practice in analytical chemistry, particularly for gas chromatography-mass spectrometry (GC-MS), to increase the volatility and thermal stability of the parent compound, salicylic acid.

Identifier	Value	Reference
Chemical Name	trimethylsilyl 2-(trimethylsilyloxy)benzoate	[1][2]
CAS Number	3789-85-3	[1]
Molecular Formula	C ₁₃ H ₂₂ O ₃ Si ₂	[1]
Molecular Weight	282.48 g/mol	[1][3]
Synonyms	Benzoic acid, 2-[(trimethylsilyl)oxy]-, trimethylsilyl ester; Salicylic acid, di-TMS; Bis(trimethylsilyl) salicylic acid	[1]

Experimental Protocols

The primary application of **trimethylsilyl 2-hydroxybenzoate** formation is in the analytical derivatization of salicylic acid. Below is a generalized protocol for this silylation process for subsequent GC-MS analysis.

Objective: To prepare a volatile derivative of salicylic acid for GC-MS analysis.

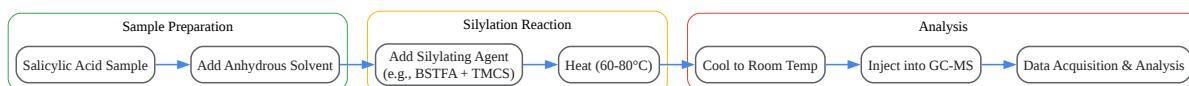
Materials:

- Salicylic acid standard or sample extract
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS))
- Anhydrous solvent (e.g., pyridine, acetonitrile, or dichloromethane)
- Reaction vials with screw caps and PTFE-lined septa
- Heating block or oven
- GC-MS system

Procedure:

- **Sample Preparation:** Accurately weigh a known amount of salicylic acid standard or place a dried sample extract into a reaction vial.
- **Reagent Addition:** Add a precise volume of the anhydrous solvent to dissolve the sample.
- **Silylation:** Introduce an excess of the silylating agent (e.g., 100 μ L of BSTFA with 1% TMCS) to the vial. The molar excess should be sufficient to ensure complete derivatization of all active hydrogens.
- **Reaction:** Tightly cap the vial and heat at a controlled temperature (typically 60-80 $^{\circ}$ C) for a specified duration (e.g., 30-60 minutes). The optimal temperature and time may vary depending on the specific silylating agent and the sample matrix.
- **Analysis:** After cooling to room temperature, a specific volume of the derivatized sample is injected into the GC-MS for analysis.

Logical Workflow for Derivatization and Analysis:



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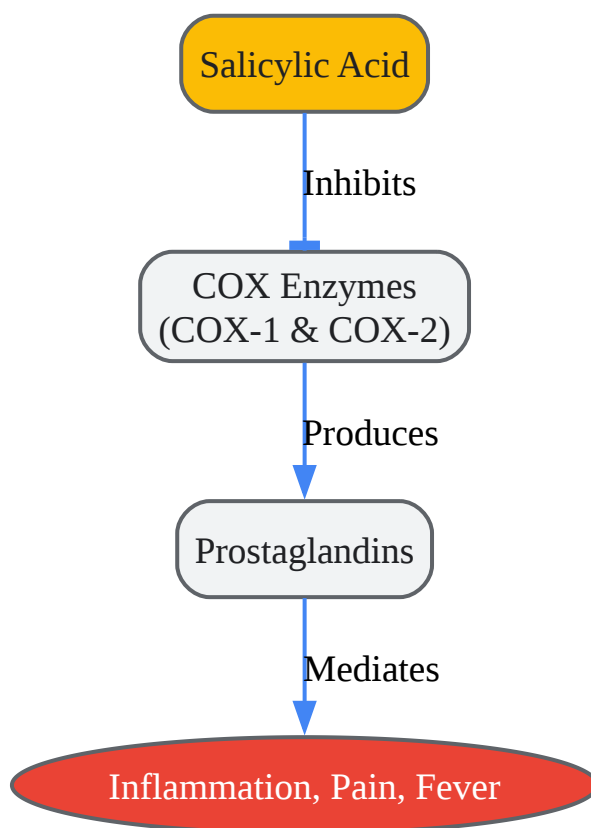
Derivatization and GC-MS Analysis Workflow.

Signaling Pathways and Biological Activity

As a derivatized analytical standard, **Trimethylsilyl 2-hydroxybenzoate** itself is not typically studied for its direct biological activity or involvement in signaling pathways. The focus of research remains on its parent compound, salicylic acid. Salicylic acid is a well-known phytohormone in plants involved in signaling pathways related to plant growth, development, and defense against pathogens. In pharmacology, salicylic acid is a key metabolite of

acetylsalicylic acid (aspirin) and is known for its anti-inflammatory, analgesic, and antipyretic properties, primarily through the inhibition of cyclooxygenase (COX) enzymes.

Simplified Salicylic Acid Mode of Action:



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Inhibition of Prostaglandin Synthesis by Salicylic Acid.

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References

- 1. Trimethylsilyl 2-trimethylsilyloxybenzoate | C₁₃H₂₂O₃Si₂ | CID 520871 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Trimethylsilyl 2-trimethylsilyloxybenzoate | C₁₃H₂₂O₃Si₂ | CID 520871 - PubChem [pubchem.ncbi.nlm.nih.gov]
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